

3-(Thiophen-2-yl)propanal molecular weight

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Compound of Interest

Compound Name: 3-(Thiophen-2-yl)propanal

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An In-depth Technical Guide to 3-(Thiophen-2-yl)propanal

This technical guide provides a comprehensive overview of the chemical and biological properties of **3-(Thiophen-2-yl)propanal**, a thiophene derivative of interest to researchers in medicinal chemistry and drug development. The document details the compound's molecular characteristics, a representative synthetic protocol, an analytical methodology for its characterization, and a summary of the known biological activities of related thiophene compounds.

Compound Data

A summary of the key quantitative data for **3-(Thiophen-2-yl)propanal** is presented in Table 1. This information is crucial for experimental design and data interpretation.

Property	Value	Source
Molecular Formula	C ₇ H ₈ OS	PubChemLite[1]
Molar Mass	140.20 g/mol	Calculated
Monoisotopic Mass	140.02959 Da	PubChemLite[1]
Predicted XlogP	1.8	PubChemLite[1]

Synthesis Protocol

While a specific protocol for the synthesis of **3-(Thiophen-2-yl)propanal** is not readily available in the cited literature, a representative procedure can be adapted from the synthesis of structurally similar compounds. The following is a generalized protocol for the synthesis of a related compound, 3-(1H-pyrrol-2-yl)-1-(thiophen-2-yl)propanone, which can be modified for the target compound.^[2]^[3]

Reaction: Thiophene-2-carbaldehyde reacts with an appropriate three-carbon building block via a condensation reaction to yield **3-(Thiophen-2-yl)propanal**.

Materials:

- Thiophene-2-carbaldehyde
- Acetaldehyde diethyl acetal
- Sodium hydroxide (NaOH)
- Methanol (MeOH)
- Water (H₂O)
- Diethyl ether
- Saturated aqueous solution of sodium bicarbonate (NaHCO₃)
- Anhydrous magnesium sulfate (MgSO₄)
- Hydrochloric acid (HCl, dilute)

Procedure:

- A solution of thiophene-2-carbaldehyde (1 equivalent) in methanol is prepared in a round-bottom flask.
- Acetaldehyde diethyl acetal (1.2 equivalents) is added to the solution.
- A solution of NaOH (0.1 equivalents) in water is added dropwise to the reaction mixture with stirring.

- The reaction is stirred at room temperature for 24 hours, and the progress is monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is acidified with dilute HCl to neutralize the base.
- The mixture is then extracted three times with diethyl ether.
- The combined organic layers are washed with a saturated NaHCO_3 solution and then with brine.
- The organic layer is dried over anhydrous MgSO_4 , filtered, and the solvent is removed under reduced pressure to yield the crude product.
- The crude product is purified by column chromatography on silica gel.

Analytical Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

The identity and purity of synthesized **3-(Thiophen-2-yl)propanal** can be confirmed using Gas Chromatography-Mass Spectrometry (GC-MS). The following is a general GC-MS protocol that can be adapted for the analysis of this compound.^{[4][5][6][7][8]}

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer.
- Capillary column suitable for the analysis of polar compounds (e.g., DB-5ms or equivalent).

GC Conditions:

- Injector Temperature: 250°C
- Injection Mode: Splitless
- Oven Program:
 - Initial temperature: 60°C, hold for 2 minutes.

- Ramp: 10°C/min to 280°C.
- Final hold: 5 minutes at 280°C.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.

MS Conditions:

- Ion Source Temperature: 230°C
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Range: m/z 40-400.

Sample Preparation:

- A dilute solution of the sample is prepared in a volatile organic solvent such as dichloromethane or ethyl acetate.
- 1 µL of the sample solution is injected into the GC-MS.

Data Analysis:

The resulting mass spectrum of the analyte peak is compared with a reference library (e.g., NIST) to confirm the identity of **3-(Thiophen-2-yl)propanal**. The fragmentation pattern should be consistent with the molecular structure.

Biological Activities of Thiophene Derivatives

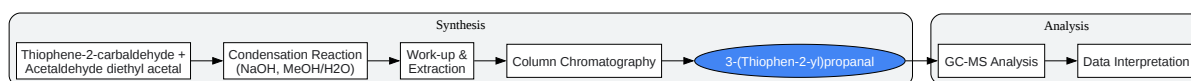
Thiophene-containing compounds are known to exhibit a wide range of biological activities.^[9]^[10]^[11] While specific studies on **3-(Thiophen-2-yl)propanal** are limited, the broader class of thiophenes has been investigated for the following properties:

- Antimicrobial and Antifungal Activity: Many thiophene derivatives have demonstrated potent activity against various strains of bacteria and fungi.^[12]^[13]
- Anti-inflammatory Effects: Some thiophenes have been shown to possess anti-inflammatory properties.^[9]^[11]

- **Antiviral Activity:** The thiophene scaffold is present in some compounds with reported antiviral effects.[9][11]
- **Cytotoxic and Anticancer Activity:** Certain thiophene derivatives have been investigated for their potential as anticancer agents, with some showing cytotoxicity against cancer cell lines. [9][11] One study on a different thiophene derivative, 2-(pro-1-ynyl)-5-(5,6-dihydroxypenta-1,3-diynyl) thiophene (PYDDT), showed induction of apoptosis in human colon cancer cells through a JNK/ROS-mediated mitochondrial pathway.[9]

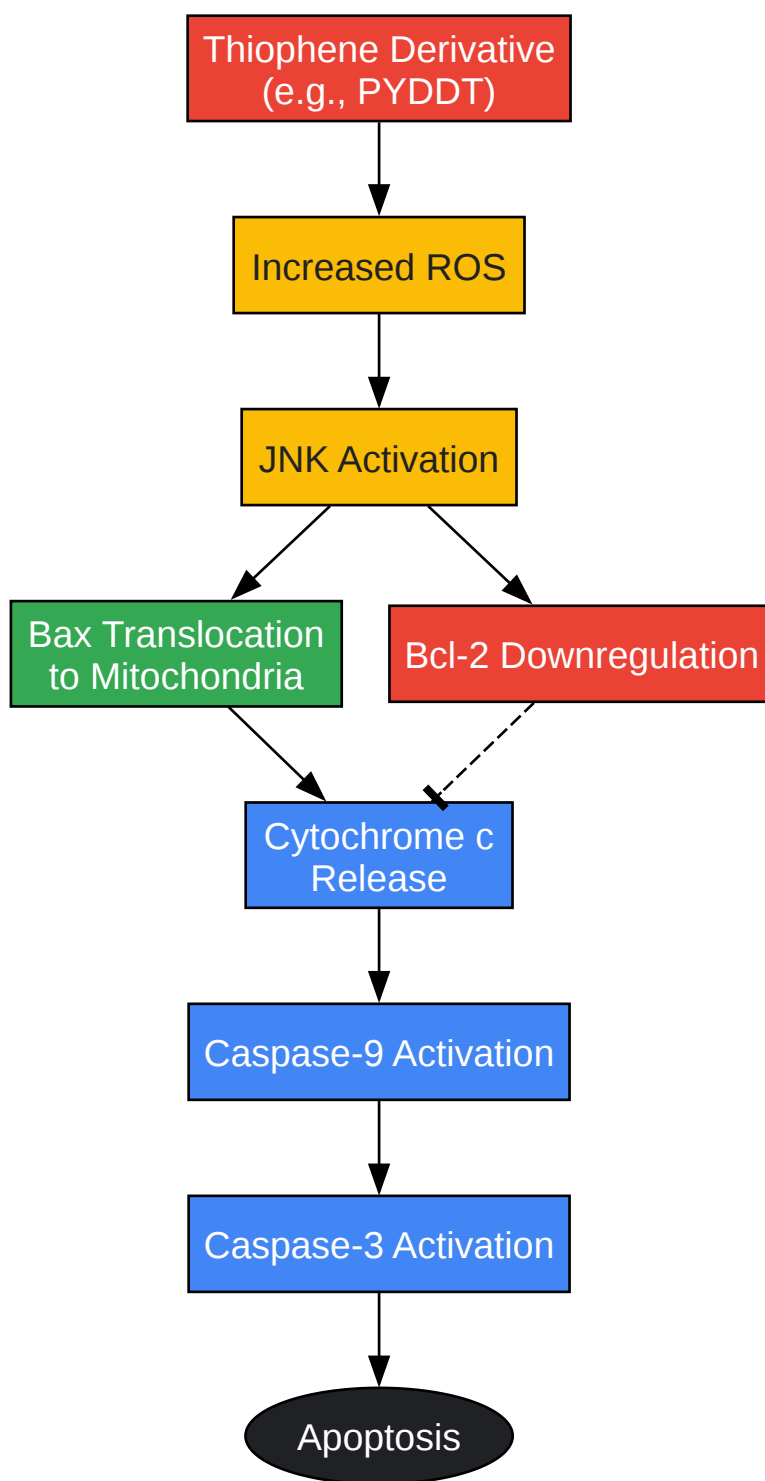
Visualizations

To further illustrate the concepts discussed, the following diagrams are provided.



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Figure 1. Experimental workflow for the synthesis and analysis of 3-(Thiophen-2-yl)propanal.



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Figure 2. A representative signaling pathway for apoptosis induction by a thiophene derivative.

[9]

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